

Comprehensive Technical Guide: PEG-5 Cocamine Surfactant Characteristics

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Compound Focus: POE (5) coco amine

CAS No.: 61791-14-8

Cat. No.: S1817540

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Executive Summary

PEG-5 Cocamine is a **nonionic surfactant** with significant **emulsifying capabilities** derived from coconut oil fatty acids and modified with approximately 5 moles of ethylene oxide. This chemical structure provides a **balanced hydrophilic-lipophilic character** (HLB ~6) that enables diverse functionality across cosmetic, pharmaceutical, and industrial applications. As a **multi-functional additive**, it serves not only as an effective emulsifier but also exhibits **anti-irritant properties**, **foam-boosting capabilities**, and **cationic characteristics under acidic conditions**. The following comprehensive technical analysis examines PEG-5 Cocamine's physicochemical properties, functional mechanisms, experimental protocols, and formulation guidelines to support researchers and product development professionals in optimizing applications of this versatile surfactant.

Introduction and Chemical Identity

PEG-5 Cocamine represents a class of **ethoxylated fatty amine surfactants** derived from natural coconut oil sources through controlled chemical synthesis. The production process involves **extracting fatty acids** from coconut oil, followed by **reaction with ethylene oxide** in a carefully controlled ethoxylation process that averages 5 moles of ethylene oxide per mole of cocamine [1]. This results in a chemical structure featuring both **hydrophobic alkyl chains** from the coconut-derived fatty acids and **hydrophilic**

polyethyleneglycol chains, creating an **amphiphilic character** essential for surfactant functionality. The "PEG-5" designation specifically refers to the average degree of ethoxylation, which critically determines the compound's solubility properties and overall hydrophilic-lipophilic balance [2].

The molecular architecture of PEG-5 Cocamine enables its **dual functionality** as both nonionic and cationic surfactant, particularly in acidic environments where the amine group can become protonated [2]. This **pH-dependent behavior** makes it particularly valuable in formulations requiring conditioning, substantivity, or corrosion inhibition. The compound is supplied as an **amber to yellow viscous liquid** with approximately 100% active substance content, making it suitable for various applications without requiring additional purification or concentration steps [2]. Its classification as a **nonionic surfactant** with incidental cationic character provides unique advantages in stabilization, emulsification, and surface activity across diverse formulation environments.

Physicochemical Characteristics and Properties

The physicochemical profile of PEG-5 Cocamine establishes its functional capabilities and application suitability. The following table summarizes its core technical properties:

Table 1: Fundamental Properties of PEG-5 Cocamine

Property	Specification	Reference
CAS Number	61791-14-8	[3] [4]
INCI Name	PEG-5 Cocamine	[4]
Appearance	Yellow to amber liquid	[3] [4]
Solubility	Water-insoluble	[3] [4]
pH (5% solution)	9-11	[4]
HLB Value	6	[3] [4]
Freezing Point	≈ -19°C	[2]

Property	Specification	Reference
Active Substance	≈ 100%	[2]

Beyond these fundamental characteristics, PEG-5 Cocamine demonstrates several performance-oriented properties critical to its functionality:

- **Surface Activity:** Exhibits strong **adsorption at interfaces**, significantly reducing surface tension and facilitating emulsion formation and stabilization [2] [5].
- **Hard Water Resistance:** Maintains efficacy in **high mineral content environments** without precipitation or deactivation, unlike many ionic surfactants [2].
- **Chemical Stability:** Shows resilience across **acidic and alkaline conditions**, enabling use in diverse formulation pH ranges without molecular degradation [2].
- **Thermal Behavior:** As a nonionic surfactant, PEG-5 Cocamine exhibits **temperature-dependent solubility**, characteristic of polyethoxylated surfactants, with reduced aqueous solubility at elevated temperatures [6].

The **hydrophilic-lipophilic balance (HLB)** value of approximately 6 positions PEG-5 Cocamine firmly within the **water-in-oil emulsifier range**, indicating greater lipophilicity than hydrophilicity [3] [4]. This HLB value derives from Griffin's calculation method for nonionic surfactants, which divides the weight percentage of the hydrophilic portion by 5 [6]. The **balanced amphiphilicity** enables the surfactant to effectively stabilize interfaces between oil and water phases, particularly in emulsion systems where the oil phase constitutes a significant portion.

Table 2: Performance Characteristics of PEG-5 Cocamine

Characteristic	Properties	Application Benefit
Emulsification	Forms and stabilizes water-in-oil emulsions	Prephase separation in creams and lotions
Surface Activity	Reduces interfacial tension	Enhances spreading and wetting

Characteristic	Properties	Application Benefit
Chemical Compatibility	Stable in acid/alkaline environments	Suitable for varied formulation types
Substantivity	Cationic character in acidic conditions	Improved conditioning and corrosion inhibition
Foam Modification	Boosts and stabilizes existing foam systems	Enhanced foam quality in cleansing products

Functional Applications and Mechanisms

Cosmetic and Personal Care Applications

PEG-5 Cocamine serves multiple functional roles in cosmetic and personal care formulations at **typical use concentrations of 1-10%** [4]. As a **primary emulsifier**, it facilitates the formation of **stable oil-water mixtures** in creams and lotions by adsorbing at the interface and creating a protective barrier around dispersed droplets [1]. In cleansing products such as shampoos and body washes, it functions as a **mild surfactant** with **foam-boosting characteristics**, enhancing lather volume and stability without significantly contributing to primary detergency [3] [4]. The compound also demonstrates **anti-irritant properties** when combined with more aggressive surfactants, potentially mitigating their skin barrier disruption effects [3].

In hair care applications, particularly hair color products, PEG-5 Cocamine aids in **dye dispersion and hair fiber wetting**, promoting even color distribution and improved dye penetration [3] [4]. Its mild **cationic character** under acidic conditions provides **anti-static benefits** and improves hair manageability [2]. The compound's **low comedogenic rating** of 1 on a 0-5 scale makes it suitable for facial products and applications for acne-prone skin, as it is unlikely to clog pores or contribute to blemishes [1].

Industrial and Household Applications

Beyond cosmetic applications, PEG-5 Cocamine demonstrates significant utility in industrial and household formulations. In cleaning products, it exhibits **exceptional detergency and dispersing properties**,

effectively removing particulate soil from various surfaces [2]. Its stability in **acidic and alkaline environments** combined with **hard water resistance** makes it valuable in industrial cleansers, metal degreasers, and institutional cleaning formulations [2].

The surfactant finds particular utility in metal treatment applications, where its **cationic film-forming capability** provides **anti-corrosion effects** on ferrous metals [2]. When included in lubricant formulations, it contributes to both cooling and greasing functions while enhancing **fire-retardant properties** in hydraulic fluids [2]. In agrochemical formulations, PEG-5 Cocamine serves as an effective **emulsifier for pesticide concentrates** in emulsion-in-water (EW), emulsifiable concentrate (EC), and related delivery systems [2].

Experimental Protocols and Methodologies

Emulsion Formulation and Stability Testing

The **emulsification capability** of PEG-5 Cocamine can be evaluated through a standardized phase inversion temperature (PIT) protocol. This method leverages the **temperature-dependent solubility** of nonionic surfactants to achieve optimal emulsion formation [6].

- **Protocol:**

- Incorporate PEG-5 Cocamine into the oil phase at 3-5% concentration.
- Heat both oil and water phases to 50°C.
- Gradually add the water phase to the oil phase with continuous mixing.
- Maintain mixing for 120 seconds after complete addition.
- Cool the emulsion to room temperature while continuing mild agitation.
- Evaluate appearance, viscosity, and phase separation immediately, at 3 hours, and 24 hours post-preparation [6].

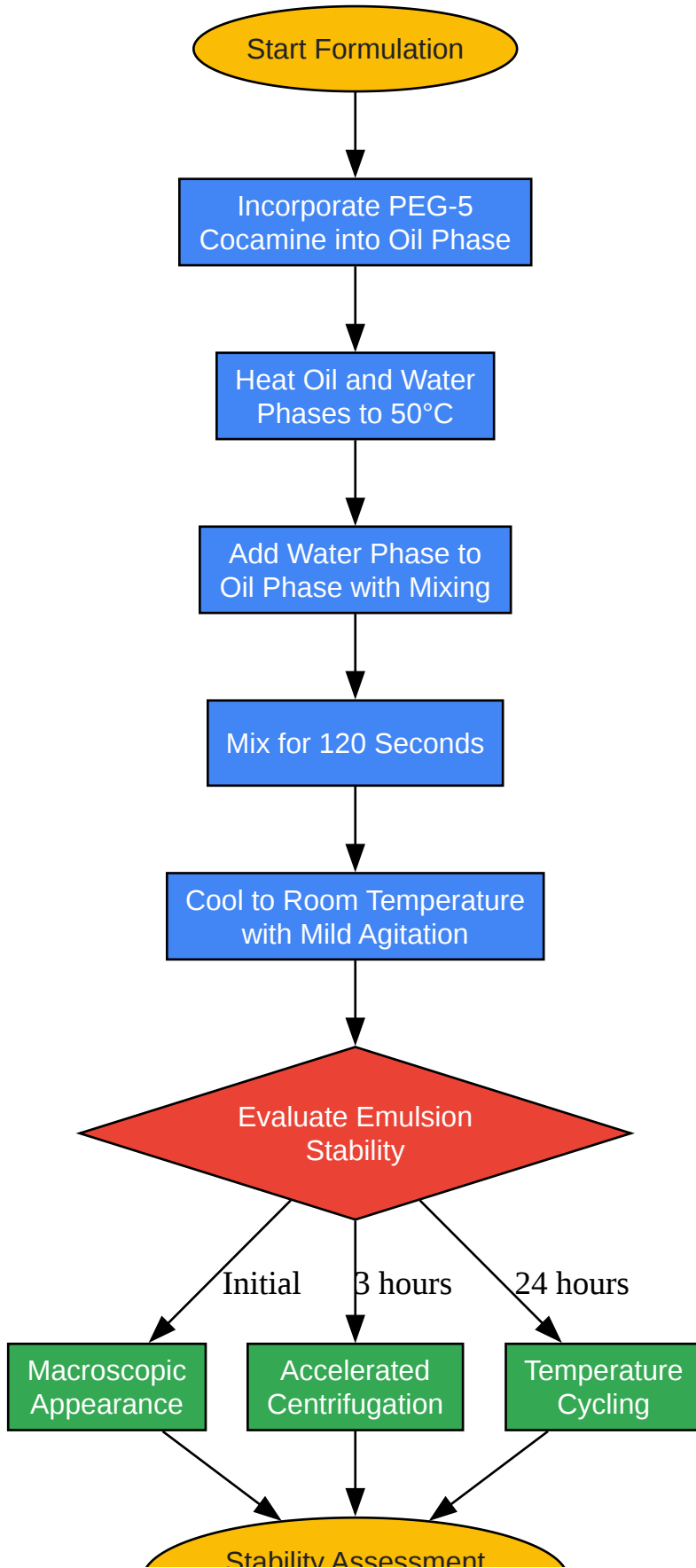
- **Evaluation Parameters:**

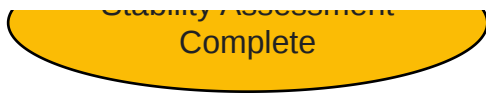
- **Macroscopic Appearance:** Assess color, homogeneity, and consistency.
- **Accelerated Stability Testing:** Centrifuge at 3000 rpm for 30 minutes to detect phase separation.
- **Temperature Cycling:** Subject emulsions to alternating 4°C and 40°C temperatures in 24-hour cycles.

- **Phase Separation Measurement:** Quantify any separated oil or water phase as percentage of total volume [6].

The following workflow diagram illustrates the emulsion formulation and testing protocol:

Figure 1: Emulsion Formulation and Testing Workflow





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Surface Tension Measurement and CMC Determination

The **surface activity** of PEG-5 Cocamine can be quantified through equilibrium surface tension measurements to determine its **critical micelle concentration (CMC)**.

- **Protocol:**

- Prepare aqueous solutions of PEG-5 Cocamine at concentrations ranging from 0.001 mg/mL to 10 mg/mL.
- Allow solutions to equilibrate for 24 hours at constant temperature (25°C).
- Measure surface tension using a tensiometer (Wilhelmy plate or Du Noüy ring method).
- Perform minimum of five measurements per concentration.
- Plot surface tension versus logarithm of concentration.
- Determine CMC as the concentration where the slope change occurs [5].

- **Data Analysis:**

- **CMC Value:** Identify the inflection point in the surface tension curve.
- **Surface Pressure:** Calculate $\pi_{CMC} = \gamma_0 - \gamma_{CMC}$, where γ_0 is pure water surface tension.
- **Adsorption Efficiency:** Determine pC_{20} as the negative log of concentration required to reduce surface tension by 20 mN/m.
- **Maximum Surface Excess:** Calculate $\Gamma_{max} = (-1/2.303nRT)(dy/d\log C)_T$, where $n=1$ for nonionics.
- **Minimum Molecular Area:** Compute $A_{min} = 1016/(\Gamma_{max}NA)$ [5].

Formulation Guidelines and Compatibility

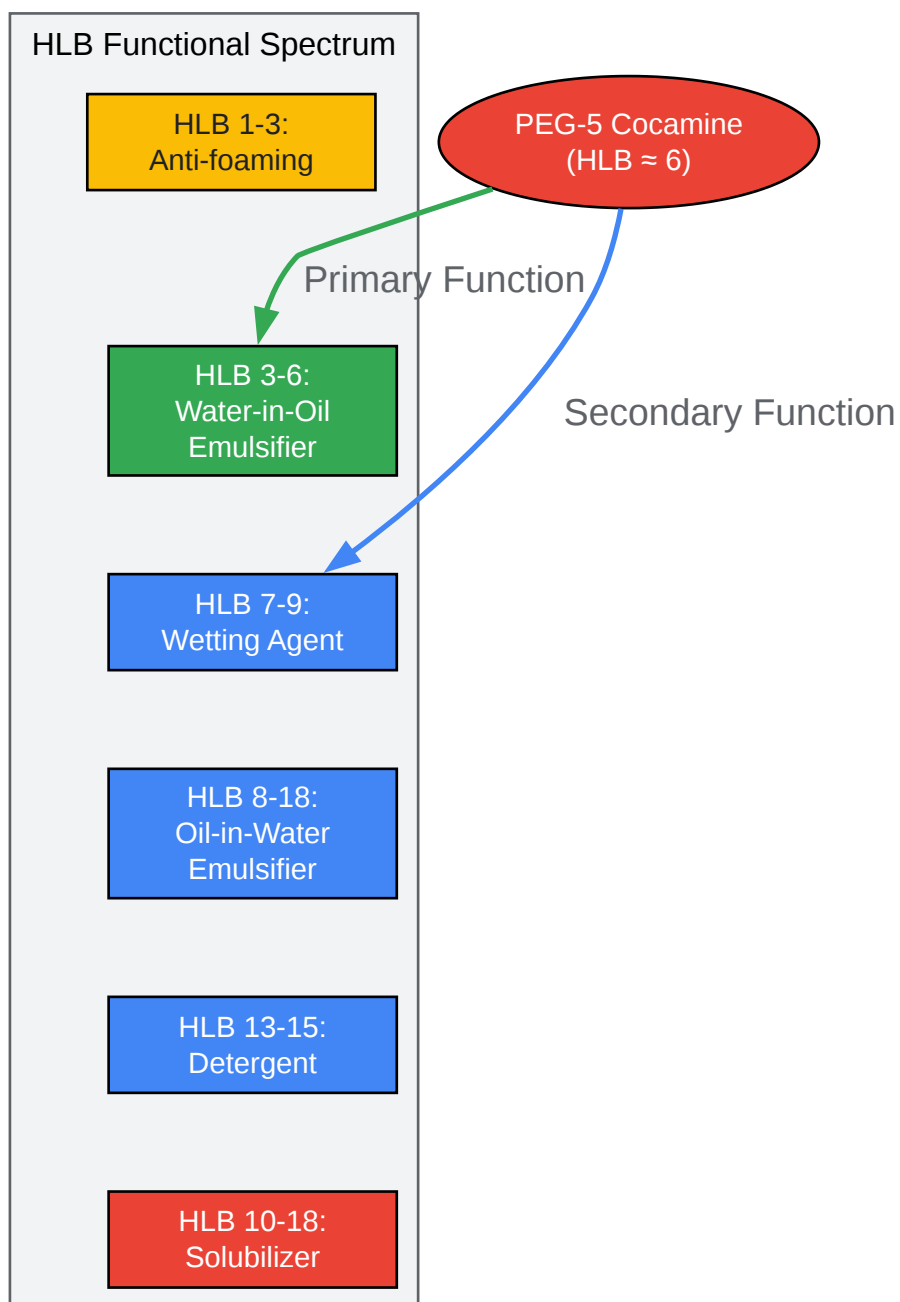
HLB System and Surfactant Selection

The **Hydrophile-Lipophile Balance (HLB)** system provides a rational approach to surfactant selection and optimization for specific emulsion types. PEG-5 Cocamine with its HLB of 6 falls within the recommended

range for **water-in-oil emulsions** (HLB 4-6) [6]. The HLB value can be calculated using Griffin's method for nonionic surfactants: **HLB = Weight % Hydrophile/5** [6]. For PEG-5 Cocamine, this calculation considers the molecular weight contribution of the ethylene oxide groups relative to the entire molecule.

The following diagram illustrates the relationship between HLB values and surfactant functionality:

Figure 2: HLB Value Functional Spectrum for PEG-5 Cocamine



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Phase Inversion Temperature (PIT) Method

The **Phase Inversion Temperature** method represents a complementary approach to HLB for optimizing nonionic surfactant systems. For PEG-5 Cocamine, the PIT process involves:

- **Procedure:**
 - Incorporate PEG-5 Cocamine into the oil phase.
 - Heat both oil and water phases to approximately 10-15°C above the anticipated inversion temperature.
 - Add water phase to oil phase with continuous mixing.
 - Monitor conductivity or viscosity to identify phase inversion.
 - Cool rapidly while maintaining agitation to stabilize the desired emulsion type [6].
- **Optimization Considerations:**
 - **Ethoxylation Degree:** Higher EO content increases PIT.
 - **Oil Phase Polarity:** More polar oils generally decrease PIT.
 - **Electrolyte Content:** Dissolved salts typically lower PIT.
 - **Surfactant Concentration:** Higher concentrations moderate temperature effects [6].

The PIT method typically yields **finer droplet sizes** and **enhanced emulsion stability** compared to room-temperature emulsification, particularly for PEG-5 Cocamine and similar ethoxylated surfactants [6].

Safety and Regulatory Considerations

Toxicological Profile

PEG-5 Cocamine is **generally regarded as safe** for topical applications in cosmetic formulations, though comprehensive safety assessment should be conducted for specific use cases. The compound may cause **mild skin irritation** in sensitive individuals, with potential for **allergic reactions** or **contact dermatitis** in predisposed populations [1]. The **low comedogenic rating** (1 on a 0-5 scale) indicates minimal pore-clogging potential, making it suitable for facial applications and formulations targeting acne-prone skin [1].

Regulatory Status and Documentation

PEG-5 Cocamine holds **approved INCI nomenclature** for cosmetic applications and is listed in relevant industry databases with **CAS registry number 61791-14-8** [3] [4]. The material is typically **not animal tested** and generally **contains no animal-derived components**, making it suitable for vegan formulations [4]. For international shipping and customs classification, the compound falls under **HS code 3402319000** [3] [4]. Appropriate documentation including **certificates of analysis, material safety data sheets, and technical data sheets** should be obtained from suppliers to ensure regulatory compliance for specific applications and markets.

Conclusion and Research Directions

PEG-5 Cocamine represents a **versatile surfactant platform** with demonstrated efficacy across cosmetic, household, and industrial applications. Its **balanced HLB value** of approximately 6, **pH-dependent functionality**, and **favorable safety profile** make it particularly valuable for water-in-oil emulsion systems and applications requiring cationic character under acidic conditions. The **temperature-dependent solubility** characteristics enable utilization of PIT methodologies for optimized emulsion formation, while its **hard water tolerance** and **chemical stability** broaden formulation possibilities across challenging environments.

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To cite this document: Smolecule. [Comprehensive Technical Guide: PEG-5 Cocamine Surfactant Characteristics]. Smolecule, [2026]. [Online PDF]. Available at:

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